

Navigating the Safety Profile of Butyramidine Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Butyramidine hydrochloride*

Cat. No.: *B1281618*

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For Researchers, Scientists, and Drug Development Professionals

Butyramidine hydrochloride, a reagent utilized in the synthesis of novel pyrimidine derivatives, requires careful handling and a thorough understanding of its safety profile. This technical guide provides a comprehensive overview of the available safety data for **Butyramidine hydrochloride** (CAS No. 3020-81-3), compiled from various sources to ensure researchers, scientists, and drug development professionals can implement appropriate safety protocols in their work. While extensive toxicological and ecological data are not readily available in public domains, this guide summarizes the existing knowledge on its hazards, handling, and emergency procedures.

Chemical and Physical Properties

A foundational aspect of chemical safety is understanding the substance's physical and chemical characteristics. This information is crucial for proper storage, handling, and in the event of a spill or fire.

Property	Value	Reference
Molecular Formula	C ₄ H ₁₁ ClN ₂	[1][2]
Molecular Weight	122.6 g/mol	[1][2]
Appearance	Off-white to white solid or powder-like solid	[3][4]
Melting Point	107-108 °C	[3][4]
Solubility	Slightly soluble in Methanol and Water	[3]
Storage Temperature	Room temperature, in a dark place under an inert atmosphere	[4]

Hazard Identification and Classification

Butyramidine hydrochloride is classified as an irritant. The following table summarizes its hazard classifications according to available safety data.

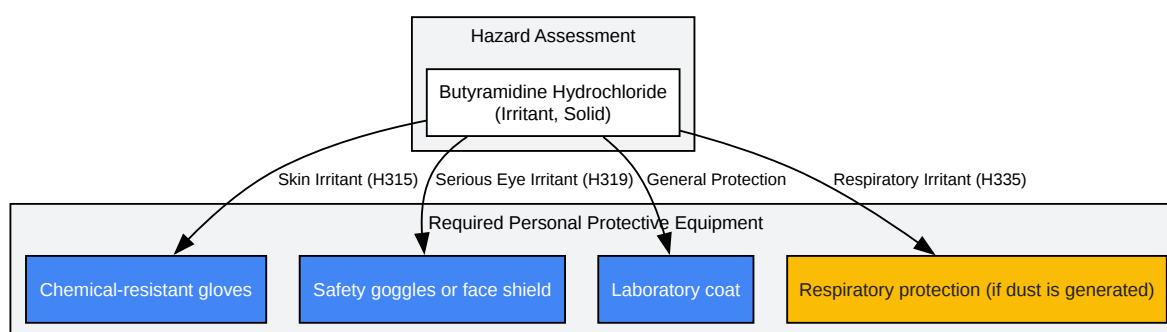
Hazard Classification	Code & Description	Reference
GHS Pictogram	GHS07 - Exclamation Mark	[4]
Signal Word	Warning	[4]
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[4]
Hazard Codes	Xi - Irritant	[3]
Risk Statements	R36 - Irritating to eyes	[3]

Precautionary Measures and Personal Protective Equipment (PPE)

Adherence to precautionary statements is vital for minimizing risks associated with handling **Butyramidine hydrochloride**.

Precautionary Category	Code & Statement	Reference
Prevention	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[4]
Response	P302 + P352: IF ON SKIN: wash with plenty of soap and water.	[4]
Safety Statements	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	[3]

The logical selection of Personal Protective Equipment (PPE) is paramount. The following diagram illustrates the decision-making process for appropriate PPE when handling **Butyramidine hydrochloride**.



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*PPE selection for handling **Butyramidine hydrochloride**.*

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial. The following table outlines the recommended procedures.

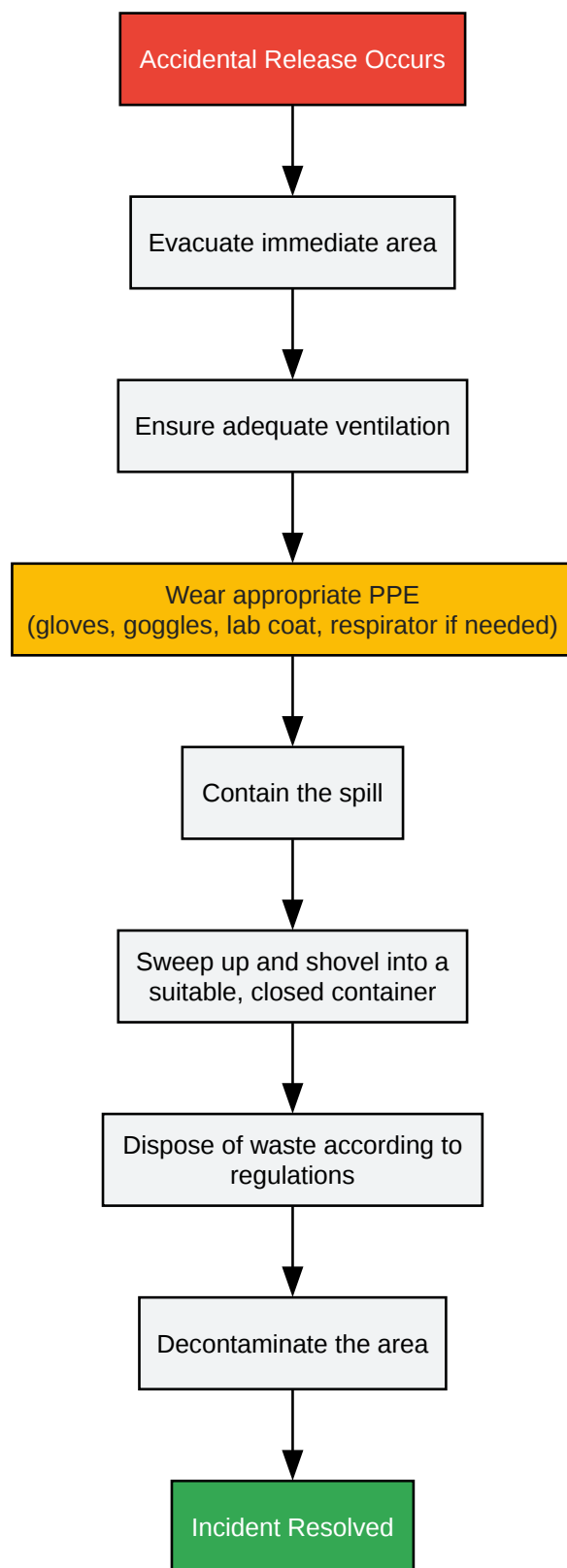
Exposure Route	First Aid Protocol	Reference
Eye Contact	Rinse immediately with plenty of water for at least 15 minutes. Seek medical advice.	[3]
Skin Contact	Wash off with soap and plenty of water.	[4]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration.	[4]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.	[4]

Firefighting and Accidental Release Measures

Proper response to fires and spills is essential for laboratory safety.

Situation	Recommended Action	Reference
Firefighting	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.	[4]
Accidental Release	Avoid dust formation. Sweep up and shovel the material. Keep in suitable, closed containers for disposal. Ensure adequate ventilation.	[4]

The workflow for responding to an accidental release of **Butyramidine hydrochloride** is outlined in the diagram below.



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Workflow for accidental release of **Butyramidine hydrochloride**.

Toxicological and Ecological Information

A significant gap in the publicly available data for **Butyramidine hydrochloride** is the lack of quantitative toxicological and ecological information. Safety data sheets from suppliers often state "no data available" for the following critical endpoints.

Data Category	Status
Acute Toxicity (LD50/LC50)	No data available
Skin Corrosion/Irritation	Causes skin irritation (H315)
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single & Repeated Exposure)	May cause respiratory irritation (H335)
Aspiration Hazard	No data available
Ecological Toxicity	No data available
Persistence and Degradability	No data available
Bioaccumulative Potential	No data available
Mobility in Soil	No data available

Experimental Protocols

Due to the absence of detailed toxicological and ecotoxicological studies in the public domain, specific experimental protocols for the safety assessment of **Butyramidine hydrochloride**

cannot be provided. Researchers planning to conduct such studies would need to adapt standard OECD (Organisation for Economic Co-operation and Development) guidelines for chemical safety testing to the specific properties of this compound.

Conclusion

This technical guide consolidates the currently available safety information for **Butyramidine hydrochloride**. The primary hazards identified are skin, eye, and respiratory irritation. While comprehensive toxicological and ecological data are lacking, the information provided on handling, personal protective equipment, and emergency procedures offers a strong foundation for the safe use of this compound in a research and development setting. It is imperative for all personnel to adhere to these safety guidelines and for institutions to conduct their own risk assessments based on the specific conditions of use. Researchers are also encouraged to consult original supplier safety data sheets for the most current information.

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